

# An In-depth Technical Guide to Ammonium Bioxalate Monohydrate

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## Compound of Interest

Compound Name: *Ammonium bioxalate monohydrate*

CAS No.: 5972-73-6

Cat. No.: B1596157

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**Abstract:** This technical guide offers a comprehensive overview of **ammonium bioxalate monohydrate** ( $\text{NH}_4\text{HC}_2\text{O}_4 \cdot \text{H}_2\text{O}$ ), a compound with significant utility in analytical chemistry and materials science. The document delves into its discovery, synthesis, structural characterization, and diverse applications. It is intended for researchers, scientists, and professionals in drug development seeking a detailed understanding of this versatile chemical.

## Introduction: The Significance of Ammonium Bioxalate Monohydrate

**Ammonium bioxalate monohydrate**, also known as ammonium hydrogen oxalate monohydrate, is an acid salt derived from ammonia and oxalic acid. Its importance in the scientific community stems from its role as a precipitating agent, a buffering agent in biological assays, and a chelating agent for metal ions.<sup>[1]</sup> A thorough understanding of its chemical and physical properties is crucial for its effective application in various fields.

## Historical Context and Discovery

While a singular date for the discovery of **ammonium bioxalate monohydrate** is not well-documented, its history is intertwined with the broader study of oxalic acid and its salts, which gained momentum in the late 18th and 19th centuries. The advancement of analytical techniques, particularly X-ray crystallography, was instrumental in elucidating the precise molecular structure and crystalline framework of this compound. These studies revealed a complex network of hydrogen bonds that dictate its physical and chemical behavior.

## Synthesis and Crystallization: A Methodical Approach

The synthesis of **ammonium bioxalate monohydrate** is typically achieved through the partial neutralization of oxalic acid with an ammonium source. The careful control of reaction conditions is paramount to ensure the formation of the desired bioxalate salt and to obtain crystals of high purity.

### Synthesis Protocol

A reliable method for synthesizing **ammonium bioxalate monohydrate** involves the reaction of oxalic acid with ammonium hydroxide.<sup>[1]</sup>

#### Experimental Protocol: Synthesis of **Ammonium Bioxalate Monohydrate**

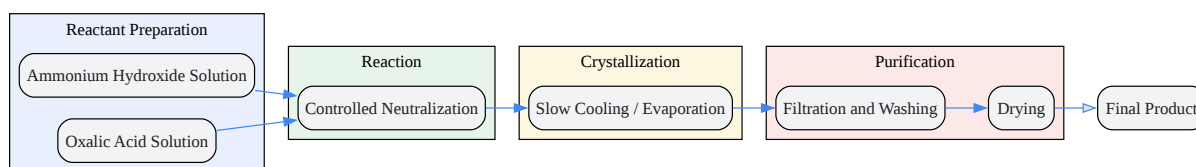
- Reagent Preparation:
  - Dissolve oxalic acid dihydrate ( $\text{H}_2\text{C}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$ ) in deionized water to create a saturated solution. Gentle warming can aid dissolution.
  - Prepare a solution of ammonium hydroxide ( $\text{NH}_4\text{OH}$ ) of a known concentration.
- Neutralization Reaction:
  - Slowly add the ammonium hydroxide solution to the oxalic acid solution with constant stirring. The objective is to achieve a 1:1 molar ratio.
  - The reaction is as follows:  $\text{H}_2\text{C}_2\text{O}_4 + \text{NH}_4\text{OH} \rightarrow \text{NH}_4\text{HC}_2\text{O}_4 + \text{H}_2\text{O}$ .
- Crystallization:

- Allow the resulting solution to cool gradually to room temperature to facilitate the crystallization of **ammonium bioxalate monohydrate**.
- Alternatively, the solution can be concentrated by evaporation to induce crystallization.[1]
- Isolation and Purification:
  - The crystals are collected via vacuum filtration.
  - A subsequent wash with cold deionized water removes any soluble impurities.
  - The purified crystals are then dried to remove residual moisture.

## Rationale for Experimental Design

- Stoichiometric Control: The precise addition of ammonium hydroxide is critical to favor the formation of the bioxalate (hydrogen oxalate) salt over the fully neutralized ammonium oxalate.
- Controlled Cooling: A slow cooling rate promotes the growth of larger, more well-defined crystals, which are often desirable for analytical applications and structural studies.

## Diagram: Synthesis Workflow of Ammonium Bioxalate Monohydrate



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Caption: A schematic of the synthesis process for **ammonium bioxalate monohydrate**.

## Structural and Physicochemical Properties

**Ammonium bioxalate monohydrate** crystallizes in the orthorhombic system.<sup>[2]</sup> Its structure is characterized by an intricate three-dimensional network of hydrogen bonds.

### Crystallographic Data

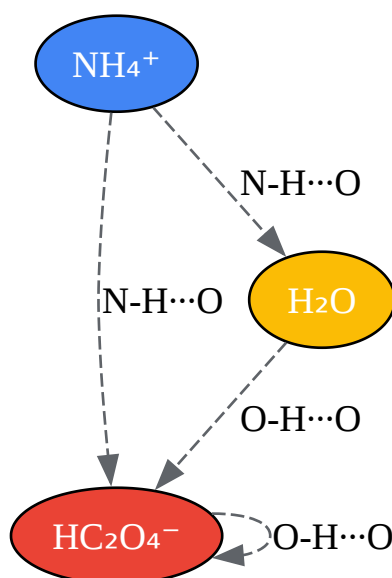
Parameter	Value
Crystal System	Orthorhombic
Space Group	P2 <sub>1</sub> 2 <sub>1</sub> 2
a (Å)	8.017
b (Å)	10.309
c (Å)	3.735

Data obtained from low-temperature X-ray diffraction.<sup>[3]</sup>

### Hydrogen Bonding

The crystal lattice is stabilized by extensive hydrogen bonding. These interactions involve the ammonium cations, the hydrogen oxalate anions, and the water molecules of hydration, creating a robust framework.<sup>[3]</sup> Specifically, there are interlayer N-H...O and intralayer O-H...O hydrogen bonds.<sup>[3]</sup>

### Diagram: Conceptual Hydrogen Bonding Network



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Caption: A conceptual diagram illustrating the hydrogen bonding interactions.

## Thermal Decomposition

Upon heating, **ammonium bioxalate monohydrate** undergoes decomposition. The initial stage involves the loss of the water of hydration. Further heating leads to the decomposition of the anhydrous salt into gaseous products.[4][5] The decomposition of ammonium oxalate begins at a relatively low temperature, with the free energy change for the reaction becoming negative at 15°C (288 K).[6]

## Key Applications in Science and Industry

The distinct chemical properties of **ammonium bioxalate monohydrate** make it a valuable reagent in various applications.

## Analytical Chemistry

- **Metal Ion Determination:** It is used as a reagent for the detection and determination of metal ions such as calcium, lead, and rare earth metals.[1][7]
- **Reducing Agent:** In certain titrations, it can function as a reducing agent.[1]

## Materials Science

- Nanoparticle Synthesis: It can be employed to control the size and morphology of metal nanoparticles during their synthesis.[1]
- Precursor for Metal Oxalates: It serves as a precursor in the production of various metal oxalates, which are important in catalysis and battery technology.[8][9]

## Other Industrial and Research Uses

- Dyeing and Metal Polishing: It finds use in dyeing processes and in the formulation of metal polishes.[1][7]
- Environmental Remediation: As a chelating agent, it has potential applications in the removal of heavy metals from contaminated soil and water.[1]
- Agriculture: It is utilized in soil analysis to extract metals from minerals.[1]

## Diagram: Application in Metal Oxide Synthesis



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Caption: The role of ammonium bioxalate as a precursor in metal oxide synthesis.

## Safety and Handling

**Ammonium bioxalate monohydrate** is a hazardous substance and should be handled with appropriate safety precautions. It is harmful if swallowed or in contact with skin and is irritating to the eyes.[7]

- Personal Protective Equipment (PPE): Wear safety goggles, chemical-resistant gloves, and a lab coat.
- Handling: Use in a well-ventilated area or under a fume hood to avoid inhalation of dust.

- Storage: Store in a tightly sealed container in a cool, dry place.

## Conclusion

**Ammonium bioxalate monohydrate** is a compound with a rich history and a broad spectrum of applications, from fundamental analytical chemistry to advanced materials science. A comprehensive understanding of its synthesis, structure, and properties is essential for its effective and safe utilization in research and industrial settings.

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